

Application Notes and Protocols for the Quantification of Zileuton in Biological Matrices

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Compound of Interest

Compound Name: Zileuton-13C₂,15N

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These application notes provide detailed methodologies for the quantitative analysis of Zileuton in biological matrices, primarily human plasma. The protocols are based on established and validated high-performance liquid chromatography (HPLC) with ultraviolet (UV) detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

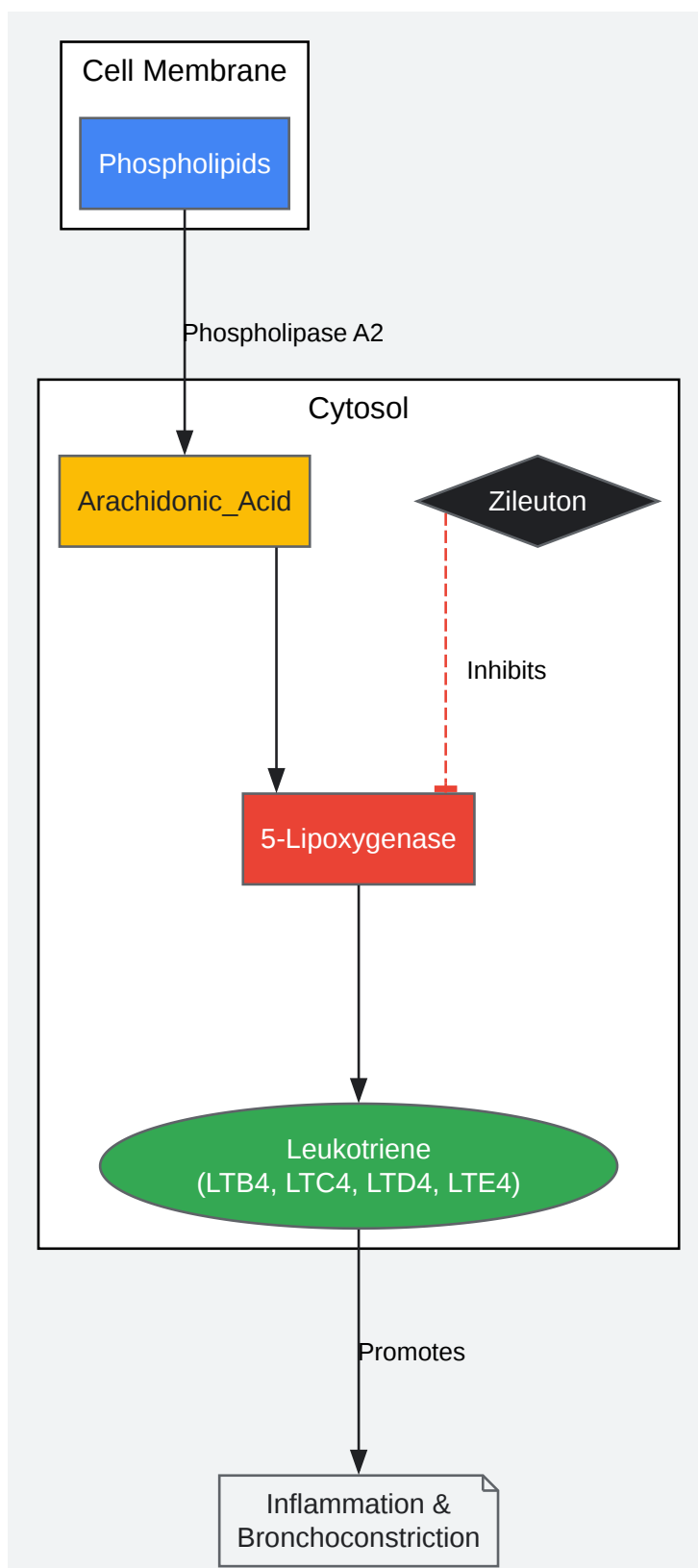
Introduction

Zileuton is an orally active inhibitor of 5-lipoxygenase, the enzyme responsible for catalyzing the formation of leukotrienes from arachidonic acid.[1] Leukotrienes are inflammatory mediators involved in the pathophysiology of asthma, inducing bronchoconstriction, mucus secretion, and inflammation.[2][3] By inhibiting their production, Zileuton serves as a prophylactic and chronic treatment for asthma in adults and children 12 years of age and older.[1] Accurate quantification of Zileuton in biological matrices is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring.

Signaling Pathway of Zileuton's Mechanism of Action

Zileuton exerts its therapeutic effect by inhibiting the 5-lipoxygenase (5-LOX) enzyme. This enzyme is a key component of the arachidonic acid cascade. By blocking 5-LOX, Zileuton prevents the conversion of arachidonic acid into various leukotrienes, including LTB₄, LTC₄,

LTD4, and LTE4. These leukotrienes are potent mediators of inflammation and bronchoconstriction.[1]



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Caption: Zileuton inhibits the 5-lipoxygenase pathway.

Quantitative Data Summary

The following table summarizes the performance characteristics of various validated methods for the quantification of Zileuton in human plasma.

Method	Sample Preparation	Linearity Range (ng/mL)	Accuracy (%)	Precision (%RSD)	Recovery (%)	Reference
LC-MS/MS	Protein Precipitation	20.0 - 8000.0	93.7 - 111.6	Intra-day: ≤10.1, Inter-day: N/A	Not Reported	[4]
LC-MS/MS	Protein Precipitation	3.05 - 20,000	100 - 107	Intra-day: 3.4 - 5.3, Inter-day: 4.5 - 7.3	Not Reported	[5]
LC-MS/MS	Liquid-Liquid Extraction	50.5 - 10,012.7	Within ±15	Within 15	79.0 - 84.8	[6][7]
RP-HPLC-UV	Liquid-Liquid Extraction	500 - 10,000	Within ±15	Within 15	>85	[3]

Experimental Protocols

Method 1: LC-MS/MS with Protein Precipitation

This method is rapid and sensitive for the determination of Zileuton in human plasma.[4]

1. Sample Preparation: a. To 100 µL of human plasma in a microcentrifuge tube, add the internal standard (Zileuton-d4). b. Add 400 µL of acidified acetonitrile to precipitate the plasma

proteins. c. Vortex the mixture for 1 minute. d. Centrifuge at 13,000 rpm for 10 minutes. e. Transfer the supernatant to an autosampler vial for analysis.

2. Chromatographic Conditions:

- HPLC System: Agilent 1200 series or equivalent
- Column: Phenomenex Kinetex™ XB-C18 (50 x 2.1 mm, 1.7 µm)
- Mobile Phase: 0.1% formic acid in water and 0.1% formic acid in acetonitrile (50:50, v/v)
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- Run Time: 2.1 minutes[4]

3. Mass Spectrometric Conditions:

- Mass Spectrometer: SCIEX Triple Quad 4500 or equivalent
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Zileuton: m/z 237.0 → 161.0[4]
 - Zileuton-d4 (IS): m/z 241.0 → 165.0[4]

Method 2: LC-MS/MS with Liquid-Liquid Extraction

This method offers high selectivity and sensitivity for the quantification of Zileuton in human plasma.[6][7]

1. Sample Preparation: a. To 200 μ L of human plasma, add the internal standard (Zileuton-d4). b. Add 100 μ L of 0.1 M sodium hydroxide and vortex. c. Add 3 mL of methyl tert-butyl ether. d. Vortex for 10 minutes. e. Centrifuge at 4000 rpm for 5 minutes. f. Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C. g. Reconstitute the residue in 500 μ L of the mobile phase.

2. Chromatographic Conditions:

- HPLC System: Shimadzu LC-20AD or equivalent
- Column: Discovery C18 (100 x 4.6 mm, 5 μ m)[6][7]
- Mobile Phase: 1 mM ammonium acetate buffer and methanol (10:90, v/v)[6][7]
- Flow Rate: 1.0 mL/min[6][7]
- Injection Volume: 10 μ L
- Column Temperature: Ambient

3. Mass Spectrometric Conditions:

- Mass Spectrometer: MDS SCIEX API-4000 or equivalent
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Zileuton: m/z 237.3 $\rightarrow$ 161.2[6][7]
 - Zileuton-d4 (IS): m/z 241.2 $\rightarrow$ 161.1[6][7]

Method 3: RP-HPLC with UV Detection

This method is a cost-effective alternative for the determination of Zileuton in human plasma.[3]

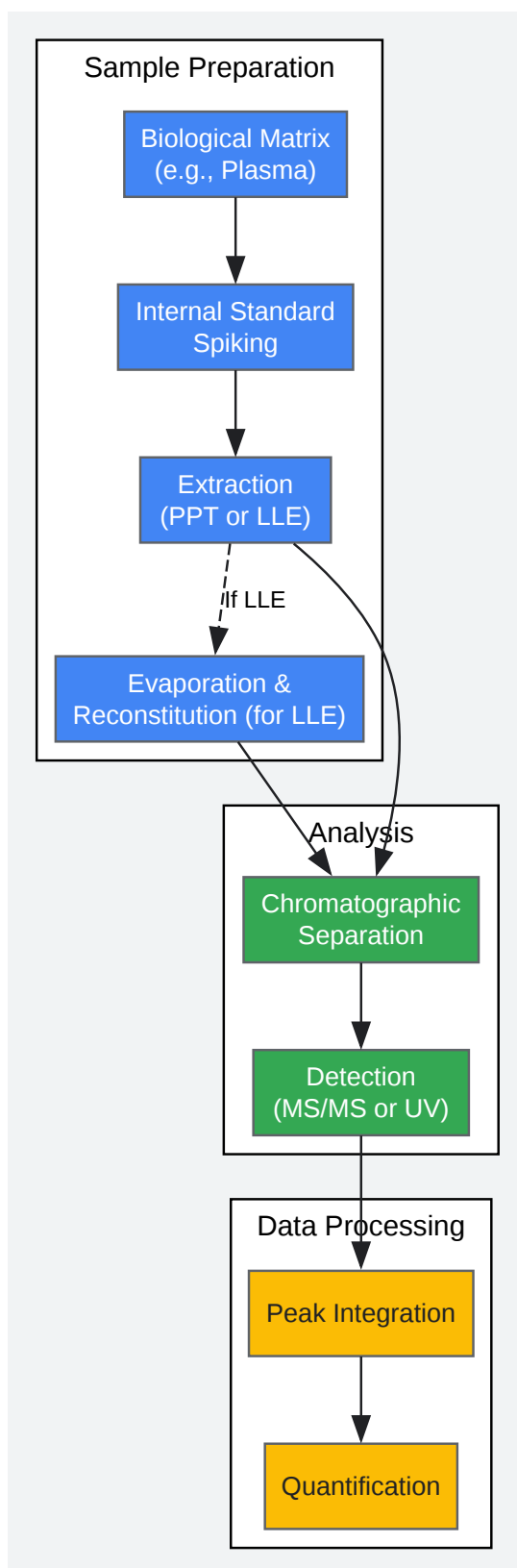
1. Sample Preparation (Liquid-Liquid Extraction): a. To 500 μL of human plasma, add the internal standard (Phenacetin). b. Add 2.5 mL of diethyl ether. c. Vortex for 2 minutes. d. Centrifuge at 3000 rpm for 10 minutes. e. Transfer the organic layer to a clean tube and evaporate to dryness at 40°C. f. Reconstitute the residue in 100 μL of the mobile phase.

2. Chromatographic Conditions:

- HPLC System: Agilent 1200 series with UV detector or equivalent[3]
- Column: HiQsil C18 (250 mm x 4.6 mm, 5 μm)[3]
- Mobile Phase: Tetrahydrofuran and water (45:55, v/v)[3]
- Flow Rate: 1.0 mL/min[3]
- Injection Volume: 20 μL
- Detection Wavelength: 230 nm[3]
- Column Temperature: Ambient

Experimental Workflow

The following diagram illustrates a general workflow for the quantification of Zileuton in biological matrices.



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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Zileuton? [synapse.patsnap.com]
- 3. impactfactor.org [impactfactor.org]
- 4. researchgate.net [researchgate.net]
- 5. Quantification of the 5-lipoxygenase inhibitor zileuton in human plasma using high performance liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Development and validation of a liquid chromatography-mass spectrometry method for the determination of zileuton in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Development and Validation of a Liquid Chromatography-Mass Spectrometry Method for the Determination of Zileuton in Human Plasma - PMC [pmc.ncbi.nlm.nih.gov]
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